

Shelf life and proper storage of litmus paper.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Litmus*

Cat. No.: *B1172312*

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Technical Support Center: Litmus Paper

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the shelf life, proper storage, and troubleshooting of **litmus** paper.

Frequently Asked Questions (FAQs)

Q1: What is the typical shelf life of **litmus** paper?

A1: The typical shelf life of **litmus** paper is approximately 3 years from the date of manufacture.
[1][2] It is important to check the product label or color chart for a specific expiration date provided by the manufacturer.[1] Using **litmus** paper that is old or expired can lead to inaccurate results.[3]

Q2: How does **litmus** paper work?

A2: **Litmus** paper is filter paper treated with a natural dye extracted from lichens.[3][4] This dye changes color in response to the concentration of hydrogen ions (H⁺) in a solution, which determines its pH.[5] Blue **litmus** paper turns red in acidic conditions (pH less than 4.5), and red **litmus** paper turns blue in basic or alkaline conditions (pH greater than 8.3).[6][7] Neutral **litmus** paper is purple and will turn red in acidic solutions and blue in basic solutions.[5]

Q3: What are the different types of **litmus** paper?

A3: There are three main types of **litmus** paper:

- Red **Litmus** Paper: Used to test for basic (alkaline) conditions. It turns blue when exposed to a base.[3][8]
- Blue **Litmus** Paper: Used to test for acidic conditions. It turns red when exposed to an acid. [3][8]
- Neutral **Litmus** Paper (Purple): Can be used to indicate either acidic or basic conditions, turning red for acids and blue for bases.[3][5]

Q4: Can **litmus** paper be used to determine the exact pH of a substance?

A4: No, **litmus** paper is a qualitative indicator and does not provide a precise numerical pH value.[6][8] It only gives a rough indication of whether a sample is acidic or basic.[6][8] For precise pH measurements, a pH meter or pH indicator strips with a more detailed color chart should be used.

Q5: Can **litmus** paper be used to test the pH of gases?

A5: Yes, but the **litmus** paper must be dampened with distilled water before being exposed to the gas.[6][8] The gas will dissolve in the water, and the resulting solution will cause the **litmus** paper to change color if the gas is acidic or basic.[6]

Proper Storage of Litmus Paper

Proper storage is crucial to maintain the accuracy and extend the shelf life of **litmus** paper.

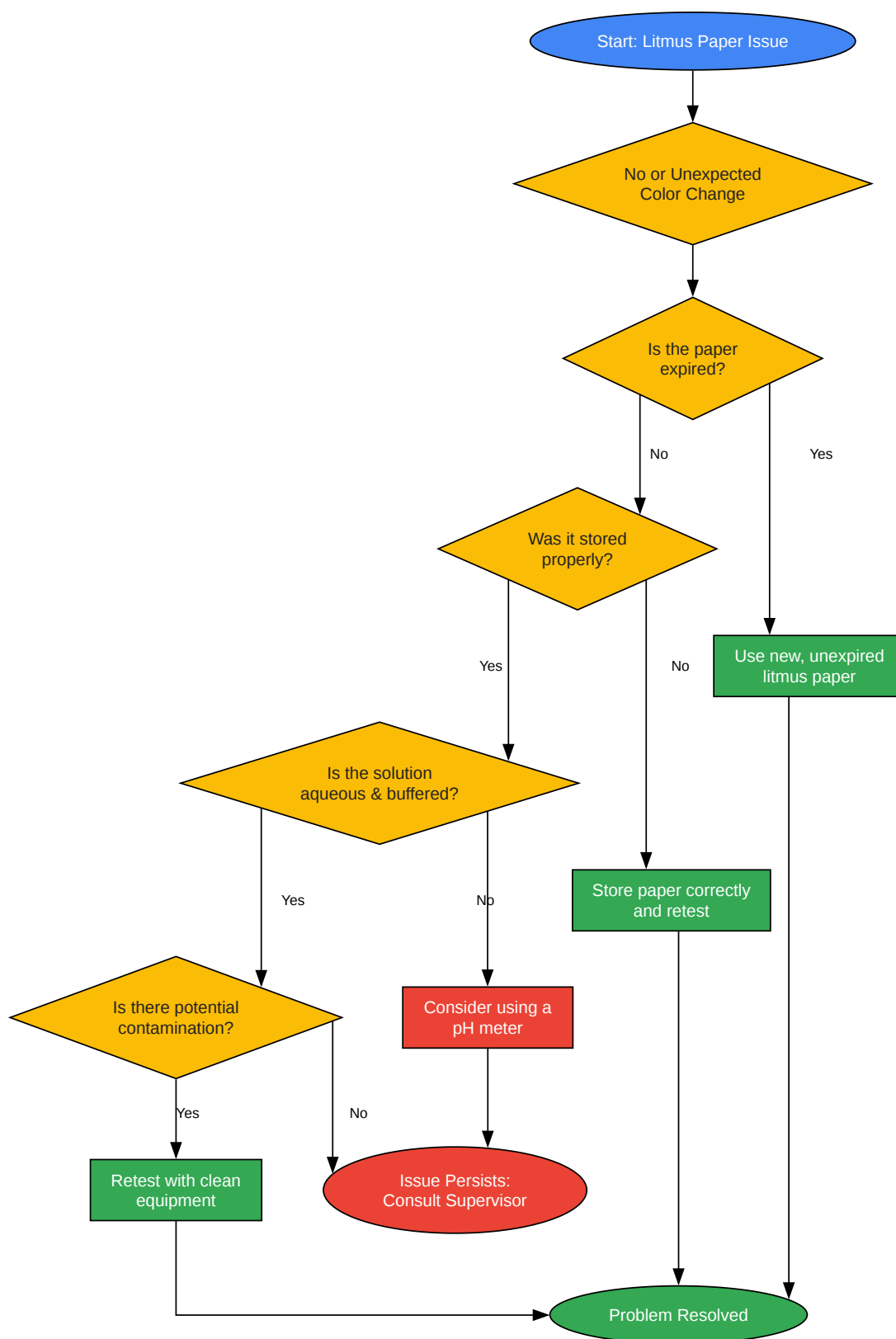
Parameter	Recommended Condition	Rationale
Temperature	18°C to 22°C (64°F to 72°F)	Cooler temperatures slow the rate of chemical decay.[9][10]
Relative Humidity	40% to 55%	Prevents mold growth and brittleness of the paper.[9]
Light Exposure	Store in the dark, away from direct sunlight.	Prevents degradation and fading of the indicator dye.[3][11][12]
Environment	Keep in a well-ventilated area, away from strong acids, bases, and chemical fumes.[11]	Prevents contamination that can lead to inaccurate readings.
Container	Store in the original, closed container.[11]	Protects from environmental factors.

Troubleshooting Guide

This guide addresses common issues encountered during **litmus** paper experiments.

Issue	Possible Cause(s)	Troubleshooting Steps
No color change when testing an acid with blue litmus paper or a base with red litmus paper.	1. The litmus paper has expired or been improperly stored. 2. The solution is too dilute or weakly buffered. ^[12] ^[13] 3. The sample is not an aqueous (water-based) solution. ^[6] 4. The litmus paper is contaminated.	1. Use fresh, unexpired litmus paper. 2. Litmus paper may not be suitable for very dilute or non-buffered solutions; consider using a pH meter. 3. Ensure the sample is dissolved in water. ^[3] 4. Handle litmus paper with clean, dry hands or forceps. ^[3]
Inaccurate or unexpected color change.	1. Contamination of the litmus paper or the sample. 2. The presence of substances that can bleach the indicator dye (e.g., chlorine gas turns blue litmus paper white). ^[4] ^[8] 3. Testing a non-aqueous solution with a significantly different dielectric constant than water. ^[13]	1. Use clean glassware and handle litmus paper carefully. 2. Be aware of potential chemical reactions that can interfere with the litmus test. 3. Litmus paper is primarily designed for aqueous solutions.
The entire strip changes color when testing a gas.	This is the expected behavior.	When testing a gas, the entire surface of the dampened litmus paper is exposed, leading to a uniform color change. ^[6]

Troubleshooting Workflow



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Caption: Troubleshooting flowchart for **litmus** paper issues.

Experimental Protocol: Testing the Efficacy of Litmus Paper

This protocol provides a method to verify the functionality of red and blue **litmus** paper using common laboratory acids and bases.

Objective: To determine if red and blue **litmus** paper strips are reacting correctly to acidic and basic solutions.

Materials:

- **Litmus** paper (red and blue) to be tested
- Control **litmus** paper (new, unexpired strips)
- 0.1 M Hydrochloric acid (HCl) solution (acidic)
- 0.1 M Sodium hydroxide (NaOH) solution (basic)
- Distilled water (neutral)
- Beakers (50 mL)
- Droppers or pipettes
- Forceps

Procedure:

- Preparation:
 - Label three beakers: "HCl," "NaOH," and "Distilled Water."
 - Pour approximately 20 mL of each corresponding solution into the labeled beakers.
 - Lay out the **litmus** paper strips on a clean, dry surface. Use forceps to handle the strips to avoid contamination.[3]

- Testing with Blue **Litmus** Paper:
 - Using a clean dropper, place a single drop of the HCl solution onto a strip of the blue **litmus** paper being tested.
 - Observe and record any color change. The paper should turn red.[3]
 - Repeat the process with a new strip of blue **litmus** paper and a drop of the NaOH solution. There should be no color change.[8]
 - Finally, test the blue **litmus** paper with a drop of distilled water. There should be no significant color change.
- Testing with Red **Litmus** Paper:
 - Using a clean dropper, place a single drop of the NaOH solution onto a strip of the red **litmus** paper being tested.
 - Observe and record any color change. The paper should turn blue.[3]
 - Repeat the process with a new strip of red **litmus** paper and a drop of the HCl solution. There should be no color change.[8]
 - Test the red **litmus** paper with a drop of distilled water. There should be no significant color change.
- Control Test:
 - Repeat steps 2 and 3 using the new, unexpired control **litmus** paper strips.
 - Compare the results of the **litmus** paper being tested to the results of the control strips.

Expected Results:

- Functional Blue **Litmus** Paper: Turns red in HCl, no change in NaOH or distilled water.
- Functional Red **Litmus** Paper: Turns blue in NaOH, no change in HCl or distilled water.

Interpretation of Results:

- If the test **litmus** paper behaves as expected and matches the control, it is functional.
- If the test **litmus** paper fails to produce the expected color changes, it is likely expired, contaminated, or has been stored improperly and should be discarded.

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- To cite this document: BenchChem. [Shelf life and proper storage of litmus paper.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172312#shelf-life-and-proper-storage-of-litmus-paper]

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